

Disperse Yellow 54: A Comprehensive Health and Safety Technical Guide

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Compound of Interest

Compound Name: Disperse yellow 54

Cat. No.: B3429582

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on publicly available data. It is not a substitute for a formal Safety Data Sheet (SDS) and should not be used for compliance purposes. Users should always consult the official SDS from the manufacturer before handling this chemical.

Chemical Identification and Physical Properties

Disperse Yellow 54, with the chemical name 2-(3-hydroxyquinolin-2-yl)-1H-indene-1,3(2H)-dione, is a quinoline-based dye.^{[1][2]} It is primarily used in the textile industry for dyeing synthetic fibers such as polyester and polyamide.^[1] The following tables summarize its key identification and physicochemical properties.

Table 1: Chemical Identification of **Disperse Yellow 54**

Identifier	Value
Chemical Name	2-(3-hydroxyquinolin-2-yl)-1H-indene-1,3(2H)-dione[2]
C.I. Name	Disperse Yellow 54, C.I. 47020[1]
CAS Number	7576-65-0, 12223-85-7[1][2]
Molecular Formula	C ₁₈ H ₁₁ NO ₃ [1]
Molecular Weight	289.28 g/mol [1]
Synonyms	Solvent Yellow 114, Quinoline Yellow Spirit Soluble, Disperse Yellow 3GE, Disperse Yellow E-3G[2]

Table 2: Physical and Chemical Properties of **Disperse Yellow 54**

Property	Value
Physical State	Yellow to brown powder[1]
Melting Point	265 °C[2]
Boiling Point	502 °C at 760 mmHg[3]
Flash Point	257.4 °C[3]
Density	1.435 g/cm ³ [3]
Solubility	Insoluble in water; Soluble in strong sulfuric acid and pyridine[1]
Vapor Pressure	1.06E-10 mmHg at 25°C[2]

Hazard Identification and Toxicological Profile

The toxicological data for **Disperse Yellow 54** is notably limited in publicly available literature and safety data sheets, with many endpoints listed as "no data available".[3] This lack of data necessitates a cautious approach to handling and exposure. In the absence of specific data for

Disperse Yellow 54, information on structurally related disperse dyes, such as Disperse Yellow 3, can provide some indication of potential hazards.

Acute Toxicity: No quantitative data (e.g., LD50, LC50) for acute oral, dermal, or inhalation toxicity of **Disperse Yellow 54** were found in the reviewed literature.[3]

Skin Corrosion/Irritation and Sensitization: While specific data for **Disperse Yellow 54** is unavailable, disperse dyes as a class are known to be potential skin sensitizers.[4] Studies on the related compound, Disperse Yellow 3, have shown it to be a contact allergen, causing allergic contact dermatitis in sensitive individuals.[5]

Germ Cell Mutagenicity, Carcinogenicity, and Reproductive Toxicity: There is no specific data on the mutagenic, carcinogenic, or reproductive toxicity of **Disperse Yellow 54**. [3] However, a carcinogenesis bioassay of the related Disperse Yellow 3 in rats and mice indicated that it is a carcinogen in male rats and female mice. [5][6] Given the structural similarities, a carcinogenic potential for **Disperse Yellow 54** cannot be ruled out and further investigation is warranted.

Table 3: Summary of Toxicological Data for **Disperse Yellow 54**

Toxicological Endpoint	Data
Acute Oral Toxicity (LD50)	No data available[3]
Acute Dermal Toxicity (LD50)	No data available[3]
Acute Inhalation Toxicity (LC50)	No data available[3]
Skin Corrosion/Irritation	No data available[3]
Serious Eye Damage/Irritation	No data available[3]
Respiratory or Skin Sensitization	No data available; however, disperse dyes are known sensitizers.[3][4]
Germ Cell Mutagenicity	No data available[3]
Carcinogenicity	No data available; a related compound, Disperse Yellow 3, is carcinogenic in animal studies.[3][5][6]
Reproductive Toxicity	No data available[3]
STOT-Single Exposure	No data available[3]
STOT-Repeated Exposure	No data available[3]
Aspiration Hazard	No data available[3]

Experimental Protocols

Synthesis of Disperse Yellow 54

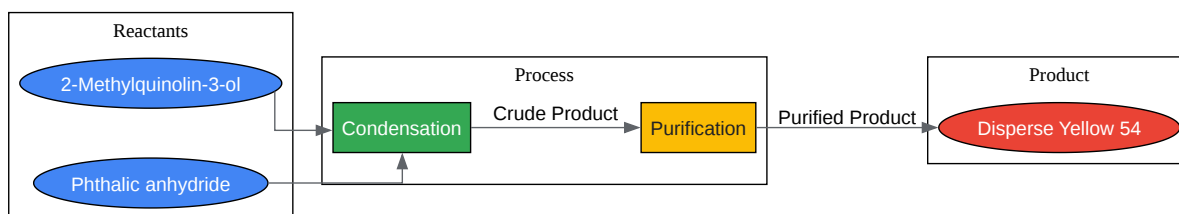
The primary manufacturing method for **Disperse Yellow 54** is the condensation of 2-Methylquinolin-3-ol with Phthalic anhydride.[1]

Materials:

- 2-Methylquinolin-3-ol
- Phthalic anhydride

Procedure:

- Combine 2-Methylquinolin-3-ol and Phthalic anhydride in a suitable reaction vessel.
- Heat the mixture to initiate the condensation reaction. The reaction is typically carried out at elevated temperatures.
- Maintain the reaction temperature and stir for a sufficient time to ensure complete reaction.
- After the reaction is complete, the crude product is isolated.
- The crude product is then purified, which may involve steps such as filtration, washing, and drying to obtain the final **Disperse Yellow 54** dye.



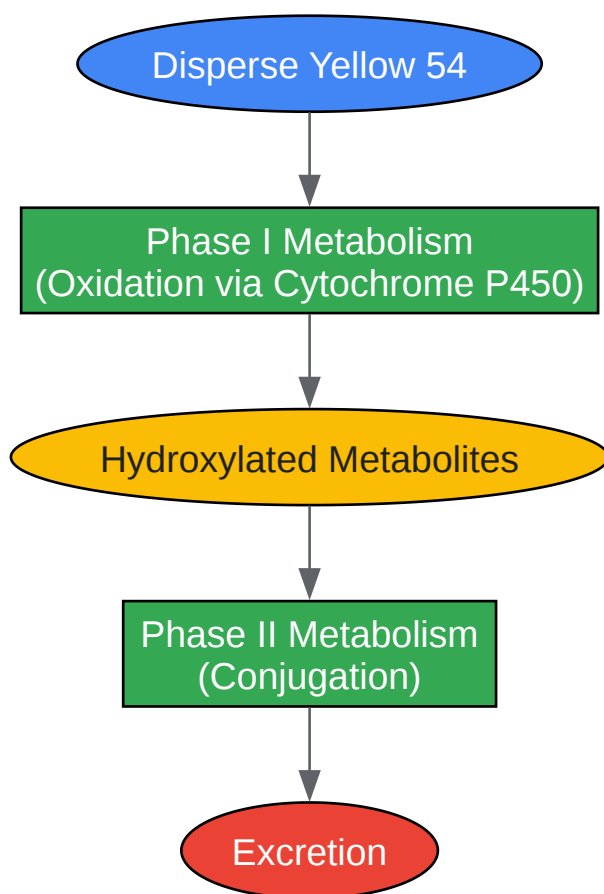
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Synthesis Workflow for **Disperse Yellow 54**.

Potential Metabolic Pathway

While no specific studies on the metabolic pathways of **Disperse Yellow 54** were identified, its chemical structure contains a quinoline moiety. The metabolism of quinoline has been studied and can provide a basis for a hypothetical metabolic pathway for **Disperse Yellow 54**. The primary metabolic transformations of quinoline involve oxidation reactions catalyzed by cytochrome P450 enzymes in the liver.

A plausible metabolic pathway for **Disperse Yellow 54** would involve hydroxylation of the quinoline ring, potentially followed by further oxidation or conjugation to facilitate excretion.



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Hypothetical Metabolic Pathway of **Disperse Yellow 54**.

Ecological Information

Similar to the toxicological data, specific ecotoxicological information for **Disperse Yellow 54** is scarce. Safety data sheets generally report "no data available" for endpoints such as toxicity to fish, daphnia, and algae, as well as for persistence, degradability, and bioaccumulation potential.[3] The insolubility of **Disperse Yellow 54** in water suggests that its mobility in soil and aquatic environments may be limited. However, the potential for long-term persistence and the effects of its degradation products are unknown and require further investigation.

Table 4: Summary of Ecotoxicological Data for **Disperse Yellow 54**

Ecotoxicological Endpoint	Data
Toxicity to Fish (LC50)	No data available[3]
Toxicity to Daphnia (EC50)	No data available[3]
Toxicity to Algae (EC50)	No data available[3]
Persistence and Degradability	No data available[3]
Bioaccumulative Potential	No data available[3]
Mobility in Soil	No data available[3]

Exposure Controls and Personal Protection

Given the lack of comprehensive safety data, stringent exposure controls and the use of appropriate personal protective equipment (PPE) are crucial when handling **Disperse Yellow 54**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.

Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, a NIOSH-approved particulate respirator should be used.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Emits toxic fumes under fire conditions.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

Handling and Storage

- **Handling:** Avoid creating dust. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.

Stability and Reactivity

- **Reactivity:** No specific data available.
- **Chemical Stability:** Stable under normal temperatures and pressures.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Carbon monoxide, carbon dioxide, nitrogen oxides.

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